

A Comprehensive Technical Guide to the Physical Properties of Diethyl Ethoxymethylenemalonate

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Compound of Interest

Compound Name: Diethyl ethoxymethylenemalonate

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Introduction

Diethyl ethoxymethylenemalonate (DEEM), a key intermediate in organic synthesis, plays a pivotal role in the production of a wide range of pharmaceutical compounds, most notably quinoline-based drugs through the Gould-Jacobs reaction. A thorough understanding of its physical properties is paramount for its effective handling, application in synthetic protocols, and for the optimization of reaction conditions. This technical guide provides an in-depth overview of the core physical characteristics of **diethyl ethoxymethylenemalonate**, supplemented with experimental protocols and logical workflow diagrams.

Core Physical and Chemical Properties

Diethyl ethoxymethylenemalonate is a colorless to light yellow liquid.^{[1][2]} Key identifiers for this compound are:

- CAS Number: 87-13-8^[3]
- Molecular Formula: C₁₀H₁₆O₅^[3]
- Molecular Weight: 216.23 g/mol ^[3]

- Synonyms: DEEMM, Ethoxymethylenemalonic acid diethyl ester[3]

Quantitative Physical Properties

A summary of the key quantitative physical properties of **diethyl ethoxymethylenemalonate** is presented in the table below for easy reference and comparison.

Property	Value	Reference(s)
Melting Point	-33 °C	[2][3]
Boiling Point	279-283 °C (at 760 mmHg)	[2][3]
Density	1.080 g/mL at 20 °C	[3]
Refractive Index (n _{20/D})	1.463	[3]
Flash Point	144 °C (closed cup)	[4]
Vapor Pressure	0.00388 mmHg at 25°C	[3]
Water Solubility	Insoluble	[2][3]
Solubility in Organic Solvents	Slightly soluble in Chloroform and Ethyl Acetate	[3]

Experimental Protocols for Physical Property Determination

The following sections detail standardized laboratory procedures for the determination of the key physical properties of liquid organic compounds like **diethyl ethoxymethylenemalonate**.

Determination of Boiling Point (Micro-Boiling Point Method)

This method is suitable for small quantities of liquid and provides a reasonably accurate measurement of the boiling point.

Apparatus:

- Thiele tube or similar heating bath (e.g., oil bath)
- Thermometer
- Small test tube
- Capillary tube (sealed at one end)
- Heat source (e.g., Bunsen burner or heating mantle)

Procedure:

- Place a small amount (a few milliliters) of **diethyl ethoxymethylenemalonate** into the small test tube.
- Invert a capillary tube (sealed end up) and place it inside the test tube containing the liquid.
- Attach the test tube to a thermometer.
- Immerse the assembly into a Thiele tube or an oil bath. The liquid level in the bath should be above the level of the sample in the test tube.
- Gently heat the apparatus. A stream of bubbles will emerge from the open end of the capillary tube as the liquid heats up and its vapor pressure increases.
- Continue heating until a steady and rapid stream of bubbles is observed.
- Turn off the heat and allow the apparatus to cool slowly.
- The boiling point is the temperature at which the stream of bubbles stops and the liquid begins to enter the capillary tube.^[5] Record this temperature.

Determination of Density using a Pycnometer

A pycnometer is a flask with a specific, accurately known volume, used for the precise measurement of the density of a liquid.

Apparatus:

- Pycnometer (volumetric flask with a ground-glass stopper with a capillary tube)
- Analytical balance
- Thermometer

Procedure:

- Clean and thoroughly dry the pycnometer.
- Weigh the empty, dry pycnometer on an analytical balance and record its mass (m_1).
- Fill the pycnometer with **diethyl ethoxymethylenemalonate**, ensuring the liquid fills the capillary in the stopper. Avoid air bubbles.
- Thermostat the pycnometer and its contents to a specific temperature (e.g., 20°C).
- Carefully wipe any excess liquid from the outside of the pycnometer.
- Weigh the filled pycnometer and record its mass (m_2).
- The mass of the liquid is $m = m_2 - m_1$.
- The density (ρ) is calculated using the formula $\rho = m/V$, where V is the known volume of the pycnometer.

Determination of Refractive Index using an Abbe Refractometer

The Abbe refractometer is a common instrument for measuring the refractive index of liquids.

Apparatus:

- Abbe Refractometer
- Constant temperature water bath
- Dropper

Procedure:

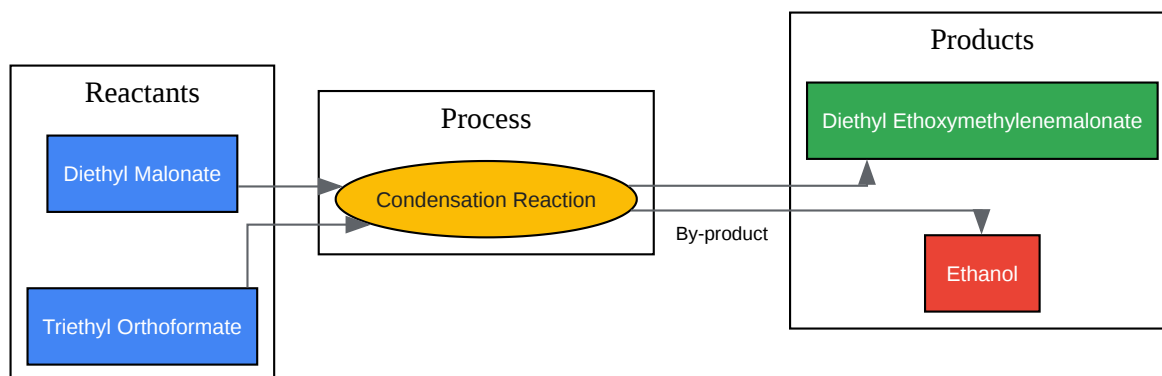
- Ensure the prisms of the refractometer are clean and dry.
- Calibrate the instrument using a standard liquid with a known refractive index, such as distilled water.
- Using a dropper, apply a few drops of **diethyl ethoxymethylenemalonate** to the surface of the measuring prism.
- Close the prisms together to spread the liquid into a thin film.
- Turn on the light source and adjust the mirror to illuminate the field of view.
- Look through the eyepiece and adjust the focus until the crosshairs are sharp.
- Rotate the prism assembly until the boundary between the light and dark fields is visible.
- If a colored band is present at the boundary, adjust the compensator to achieve a sharp, black-and-white borderline.
- Align the sharp borderline precisely with the center of the crosshairs.
- Read the refractive index value from the scale.^{[6][7][8]} Record the temperature at which the measurement was taken.

Key Synthetic Pathways and Reactions

Diethyl ethoxymethylenemalonate is a versatile reagent in organic synthesis. Below are diagrams illustrating its synthesis and a key reaction in which it participates.

Synthesis of Diethyl Ethoxymethylenemalonate

The industrial synthesis of **diethyl ethoxymethylenemalonate** typically involves the condensation of diethyl malonate with triethyl orthoformate.^[2]

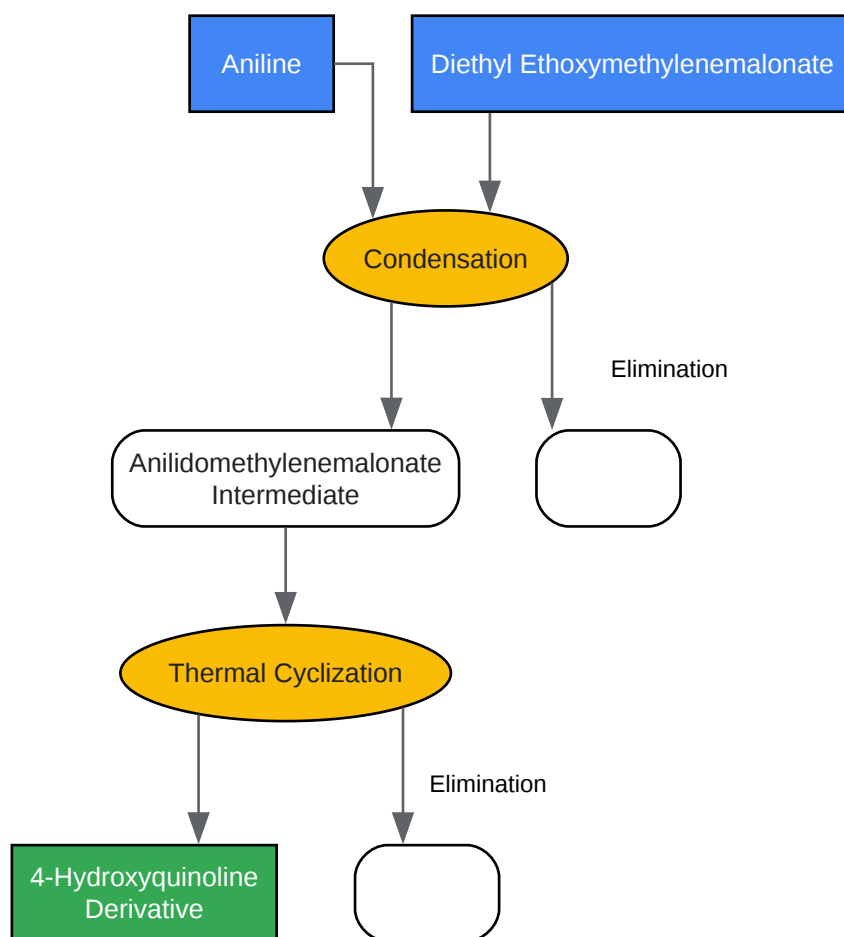


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Caption: Synthesis of **Diethyl Ethoxymethylenemalonate**.

The Gould-Jacobs Reaction

A cornerstone application of **diethyl ethoxymethylenemalonate** is the Gould-Jacobs reaction for the synthesis of quinolines.[5] This reaction proceeds through the initial condensation of an aniline with DEEM, followed by a thermal cyclization.[5]



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Caption: The Gould-Jacobs Reaction Pathway.

Conclusion

The physical properties of **diethyl ethoxymethylenemalonate** are well-defined and critical for its application in research and development, particularly in the synthesis of pharmaceuticals. The data and protocols presented in this guide offer a comprehensive resource for scientists and professionals working with this important chemical intermediate. Adherence to standardized procedures for the determination of its physical properties will ensure consistency and accuracy in experimental outcomes.

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